

Dodecyltriphenylphosphonium bromide chemical structure and IUPAC name

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Compound of Interest

Compound Name: *Dodecyltriphenylphosphonium
bromide*

Cat. No.: *B093378*

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Dodecyltriphenylphosphonium Bromide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the chemical properties of **dodecyltriphenylphosphonium bromide** (DTPB), a quaternary phosphonium salt. It includes its chemical structure, IUPAC name, and relevant identifiers.

Chemical Structure and Nomenclature

Dodecyltriphenylphosphonium bromide is an organic salt composed of a dodecyltriphenylphosphonium cation and a bromide anion.^{[1][2]} The cation features a phosphorus atom bonded to three phenyl groups and one dodecyl chain.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is dodecyl(triphenyl)phosphonium bromide.^[1]

Table 1: Chemical Identifiers for **Dodecyltriphenylphosphonium Bromide**

Identifier	Value	Source
CAS Number	15510-55-1	[1][3]
Molecular Formula	C ₃₀ H ₄₀ BrP	[1][4]
Molecular Weight	511.52 g/mol	[4][5]
InChI	1S/C30H40P.BrH/c1-2-3-4-5-6-7-8-9-10-20-27-31(28-21-14-11-15-22-28,29-23-16-12-17-24-29)30-25-18-13-19-26-30;/h11-19,21-26H,2-10,20,27H2,1H3;1H/q+1;/p-1	[1]
InChIKey	NSIFOGPAKNSGNW-UHFFFAOYSA-M	[1]
Canonical SMILES	CCCCCCCCCCCC--INVALID-LINK--(C2=CC=CC=C2)C3=CC=CC=C3.[Br-]	[1]
Synonyms	n-Dodecyl triphenylphosphonium bromide, Lauryltriphenylphosphonium bromide	[1][5]

Structural Visualization

The chemical structure of **dodecyltriphenylphosphonium bromide** can be represented as a central phosphorus atom with a positive charge, covalently bonded to three phenyl rings and a twelve-carbon alkyl chain (dodecyl group). The bromide ion is present as a counter-ion.

Caption: Chemical structure of **dodecyltriphenylphosphonium bromide**.

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